

MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan target engagement validation

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Compound Focus: MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

Cat. No.: S12863348

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Available Chemical Information

The search results consistently identify **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan** as a drug-linker conjugate for Antibody-Drug Conjugates (ADCs), specifically associated with the ADC candidate SHR-A1811 [1] [2] [3]. Its core component is the cytotoxic payload **Exatecan**, which is a known inhibitor of **DNA Topoisomerase I** [1] [2] [4].

The table below summarizes the key identifying information found across multiple chemical supplier websites:

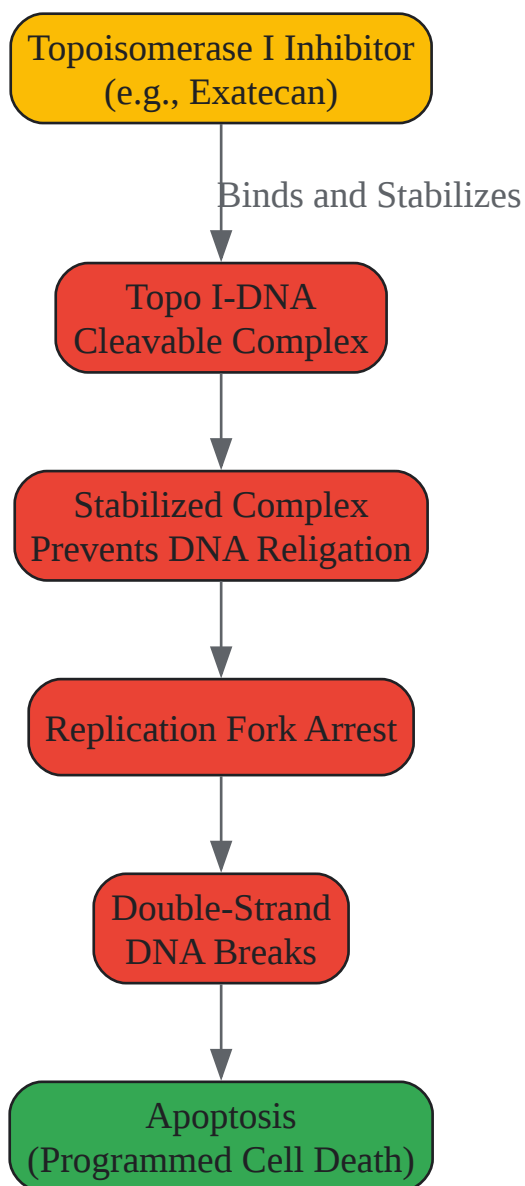
Property	Description
Role	Drug-linker conjugate for ADCs [1] [2] [5]
Associated ADC	SHR-A1811 [1] [6]
Payload	Exatecan [1] [2] [3]
Primary Target	DNA Topoisomerase I [1] [2] [4]
Molecular Formula	C ₅₅ H ₆₀ FN ₉ O ₁₃ [1] [2] [5]
Molecular Weight	1074.12 g/mol [1] [2] [5]

Property	Description
CAS Number	2414254-51-4 [1] [2] [3]

Mechanism of Action of Topoisomerase I Inhibitors

While specific validation data for this conjugate was not available, the general mechanism of action for its payload class is well-established. Topoisomerase I inhibitors like Exatecan work by stabilizing the transient "cleavable complex" formed between Topoisomerase I and DNA during replication. This stabilization prevents the religation of DNA strands, leading to replication fork arrest and double-strand DNA breaks, ultimately triggering apoptosis (programmed cell death) in rapidly dividing cancer cells [7].

The following diagram illustrates this mechanism of action.



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References

1. MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan (Synonyms [medchemexpress.com])

2. - MC - Gly - Gly - Phe -(Gly)- R - Cyclopropane | TargetMol Exatecan [targetmol.com]
3. CAS No : 2414254-51-4 | Product Name : MC - Gly - Gly - Phe - Gly ... [pharmaffiliates.com]
4. - MC - Gly - Gly - Phe -(S)- Gly - Cyclopropane ... Exatecan [peptidedb.com]
5. MC-Gly-Gly-Phe-Gly-(S)-Cyclopropane-Exatecan [invivochem.com]
6. MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan (SHR-A1811 ... [medchemexpress.com]
7. Natural-source payloads used in the conjugated drugs ... [sciencedirect.com]

To cite this document: Smolecule. [MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan target engagement validation]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b12863348#mc-gly-gly-phe-gly-r-cyclopropane-exatecan-target-engagement-validation>]

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